

An In-depth Technical Guide to 3,5-Diphenylpyridine: Synthesis, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3,5-Diphenylpyridine

CAS No.: 92-07-9

Cat. No.: B1211105

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This guide provides a comprehensive technical overview of **3,5-Diphenylpyridine**, a versatile heterocyclic compound. Intended for researchers, medicinal chemists, and materials scientists, this document delves into its fundamental properties, validated synthesis protocols, and its emerging applications in drug discovery and beyond. We will explore the rationale behind methodological choices, ensuring a deep understanding of the causality in its scientific application.

Core Molecular Profile and Physicochemical Properties

3,5-Diphenylpyridine is an aromatic heterocyclic compound featuring a central pyridine ring substituted with two phenyl groups at the 3 and 5 positions. This specific arrangement of aromatic systems imparts unique electronic and steric properties, making it a valuable scaffold in supramolecular chemistry and medicinal applications.

The foundational identity of this molecule is defined by its chemical formula and molecular weight.

- Molecular Formula: $C_{17}H_{13}N$ [1][2][3][4]
- Molecular Weight: 231.29 g/mol [1][2]

A summary of its key physicochemical properties is presented below, providing essential data for experimental design, including solvent selection and purification strategies.

Property	Value	Source(s)
IUPAC Name	3,5-diphenylpyridine	[3]
CAS Number	92-07-9	[1][2][3][5]
Appearance	White to light yellow solid	[5]
Density	1.084 g/cm ³ (Predicted)	[2][5]
Melting Point	193-194 °C	[5]
Boiling Point	395.6 °C at 760 mmHg (Predicted)	[2][5]
LogP (Octanol/Water Partition Coefficient)	4.416	[2]
Flash Point	175.3 °C	[2]

These properties, particularly the high melting point and LogP value, indicate a stable, non-polar molecule with low aqueous solubility, which are critical considerations for its handling and application in biological systems.

Synthesis of 3,5-Diphenylpyridine: A Methodological Deep Dive

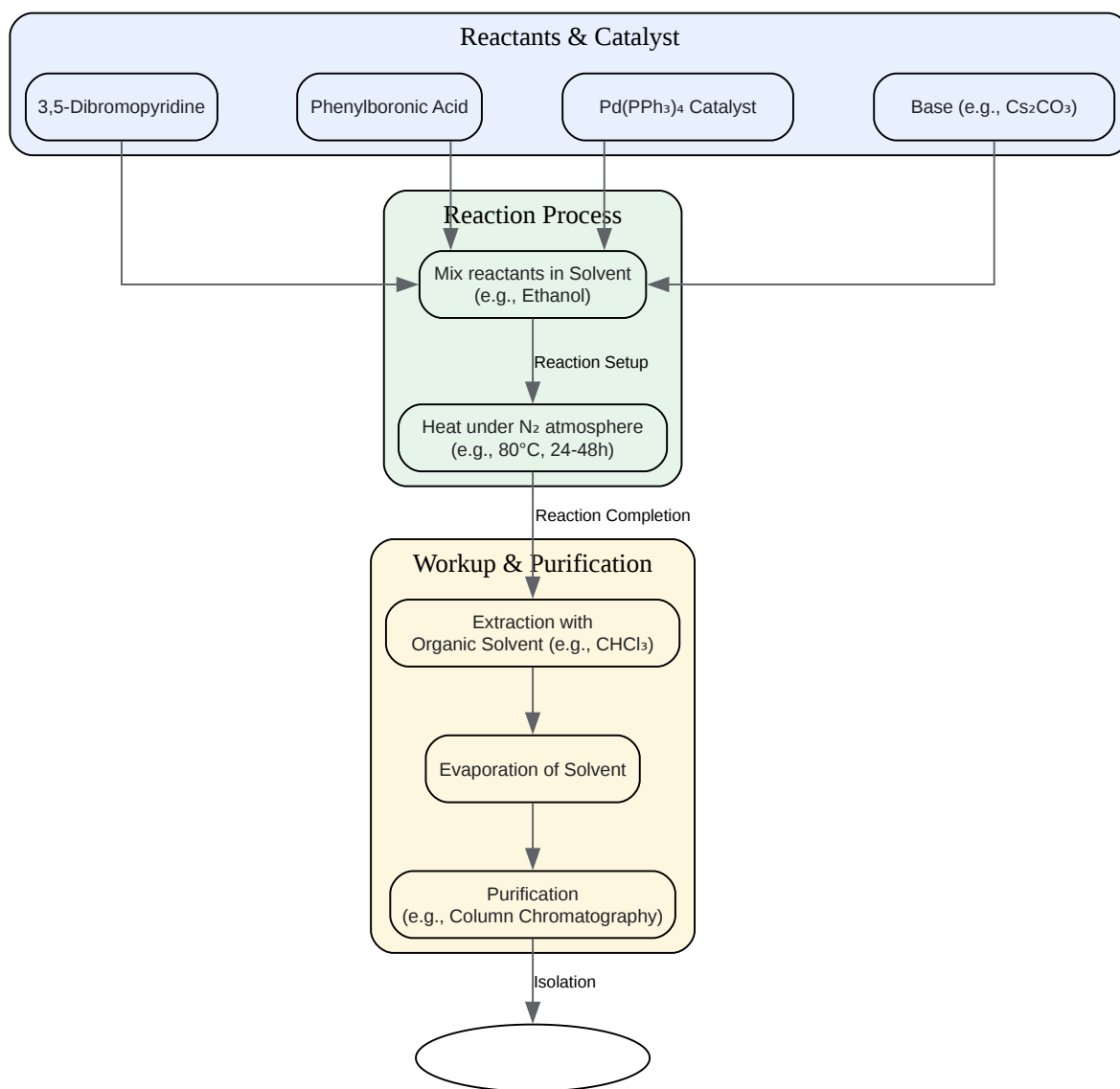
The synthesis of 3,5-disubstituted pyridines is a cornerstone of organic chemistry, with numerous strategies developed over the years. For **3,5-Diphenylpyridine**, palladium-catalyzed

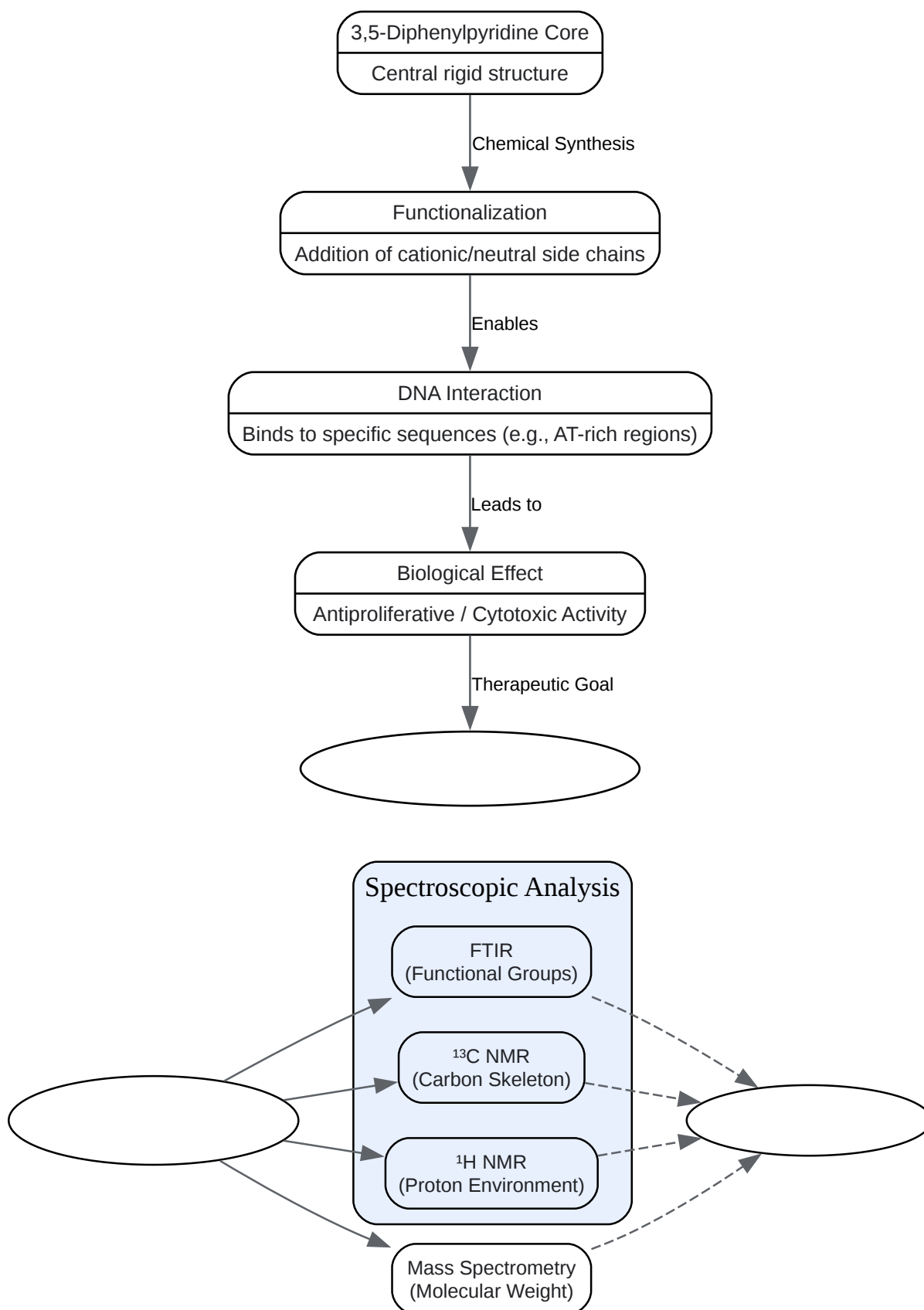
cross-coupling reactions, such as the Suzuki-Miyaura coupling, are frequently the methods of choice.^[6]^[7]

Rationale for Method Selection (Expertise & Experience): The Suzuki-Miyaura coupling is favored due to its high functional group tolerance, relatively mild reaction conditions, and generally high yields. The commercial availability of the starting materials, 3,5-dibromopyridine and phenylboronic acid, makes this an efficient and reliable route.^[7] This method avoids the harsh conditions or sensitive organometallic reagents required by other cross-coupling protocols, enhancing its practicality and safety profile.

General Workflow for Suzuki-Miyaura Coupling

The synthesis involves the palladium-catalyzed reaction between a halo-pyridine (in this case, 3,5-dibromopyridine) and a boronic acid (phenylboronic acid). A base is essential for the activation of the boronic acid, and a suitable solvent system is required to solubilize the reactants.





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Sources

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3,5-Diphenylpyridine: Synthesis, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1211105/docs#an-in-depth-technical-guide-to-3-5-diphenylpyridine-synthesis-properties-and-applications\]](https://www.benchchem.com/product/b1211105/docs#an-in-depth-technical-guide-to-3-5-diphenylpyridine-synthesis-properties-and-applications)

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